

Personal protective equipment for handling 4-Hydroxydecan-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxydecan-2-one

Cat. No.: B15475434

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Essential Safety and Handling Guide for 4-Hydroxydecan-2-one

Disclaimer: No specific Safety Data Sheet (SDS) for **4-Hydroxydecan-2-one** was publicly available at the time of this writing. The following guidance is based on the safety profiles of structurally similar chemicals, including shorter-chain hydroxy-ketones and long-chain ketones, as well as general best practices for handling volatile organic compounds (VOCs) and combustible liquids. It is imperative to handle this chemical with caution and to conduct a thorough risk assessment before use.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Hydroxydecan-2-one**.

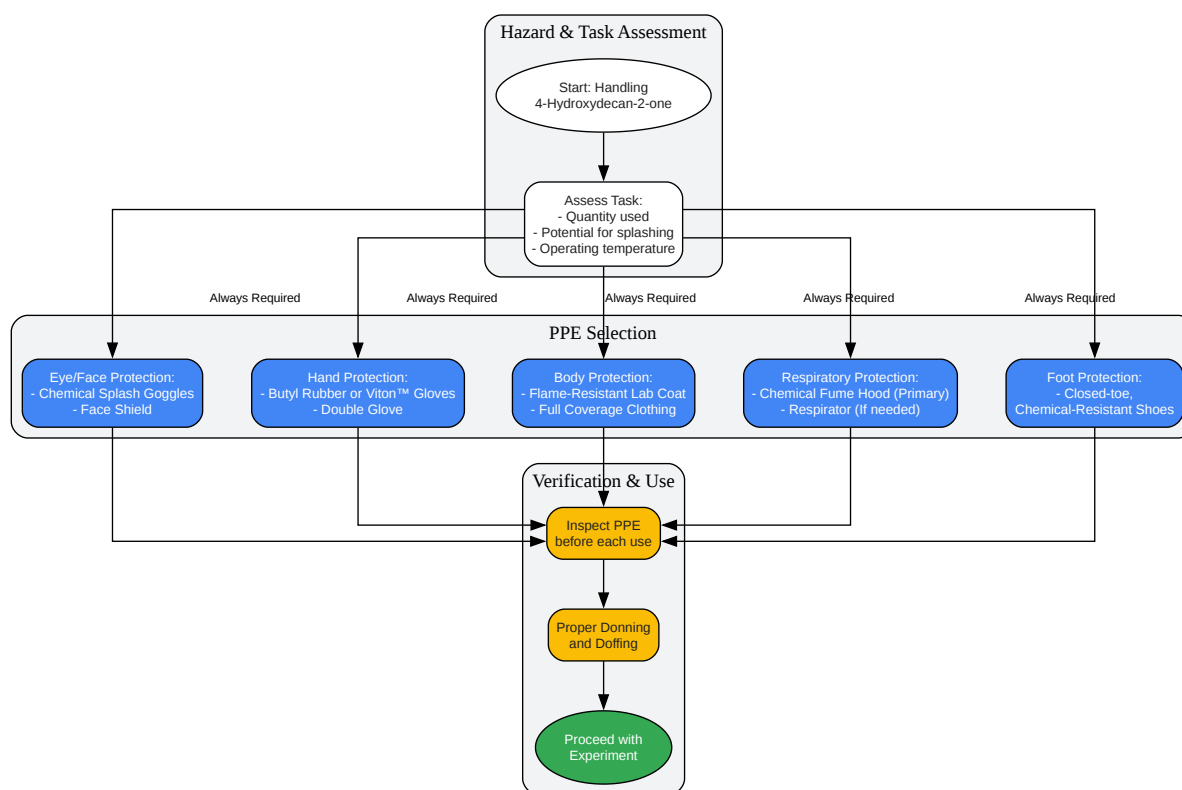
Hazard Assessment and Personal Protective Equipment (PPE)

Due to the lack of specific data for **4-Hydroxydecan-2-one**, a conservative approach to PPE is recommended, assuming potential for skin and eye irritation, respiratory effects from vapor inhalation, and combustibility.

Summary of Recommended PPE:

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield	Provides protection against splashes and vapors. Standard safety glasses are not sufficient.
Hand Protection	Butyl rubber or Viton™ gloves. Double gloving is recommended.	Ketones can degrade common glove materials like nitrile and latex. Butyl rubber and Viton™ offer better resistance. Always check manufacturer's glove compatibility data.
Body Protection	Flame-resistant lab coat worn over long-sleeved clothing and long pants.	Protects against splashes and in the event of a fire.
Respiratory Protection	Use in a certified chemical fume hood is mandatory. If a fume hood is not available or if there is a potential for exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.	The volatility of 4-Hydroxydecan-2-one is unknown, but similar compounds can produce irritating vapors. A fume hood provides the primary means of exposure control.
Foot Protection	Closed-toe, chemical-resistant shoes	Protects feet from spills.

PPE Selection Workflow:



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com